

Safety and Handling of Tetrakis(2-hydroxypropyl)ethylenediamine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Edetol*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and biological effects of Tetrakis(2-hydroxypropyl)ethylenediamine, also known as Quadrol. The information is intended to support laboratory safety and inform research and development activities.

Chemical and Physical Properties

Tetrakis(2-hydroxypropyl)ethylenediamine is a polyfunctional amine with a range of applications in industrial and biomedical fields.^{[1][2][3][4]} It is a viscous, colorless to pale yellow liquid at room temperature.^[3] Its structure, featuring four hydroxypropyl groups attached to an ethylenediamine backbone, imparts both hydrophilic and basic characteristics.^{[3][5]}

Table 1: Physical and Chemical Properties of Tetrakis(2-hydroxypropyl)ethylenediamine

Property	Value	Reference(s)
CAS Number	102-60-3	[6]
Molecular Formula	C ₁₄ H ₃₂ N ₂ O ₄	[1]
Molecular Weight	292.41 g/mol	[1]
Appearance	Colorless to pale yellow viscous liquid	[3]
Odor	Faint amine-like	[3]
Melting Point	32 °C	[6]
Boiling Point	175 - 181 °C at 1.1 hPa	[6]
Flash Point	211 °C (closed cup)	[6]
Density	1.013 g/mL at 25 °C	[6]
Solubility	Soluble in water	[1]
Vapor Pressure	0.000011 hPa at 20 °C	[6]
log Pow	-2.08 at 25 °C	[6]
pH	10.4 (10 g/L in H ₂ O at 20 °C)	[6]

Hazard Identification and GHS Classification


Tetrakis(2-hydroxypropyl)ethylenediamine is classified as causing serious eye irritation and may cause an allergic skin reaction.[6]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction

Signal Word: Warning

Hazard Pictogram:

 alt text

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- P333+P313: If skin irritation or rash occurs: Get medical advice/attention.[6]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize risks associated with Tetrakis(2-hydroxypropyl)ethylenediamine.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Chemical safety goggles or a face shield.[8]
- Hand Protection: Nitrile or other chemically resistant gloves.[8]
- Body Protection: A laboratory coat.[8]
- Respiratory Protection: In cases where aerosols or mists may be generated, a NIOSH-approved respirator is recommended.[8]

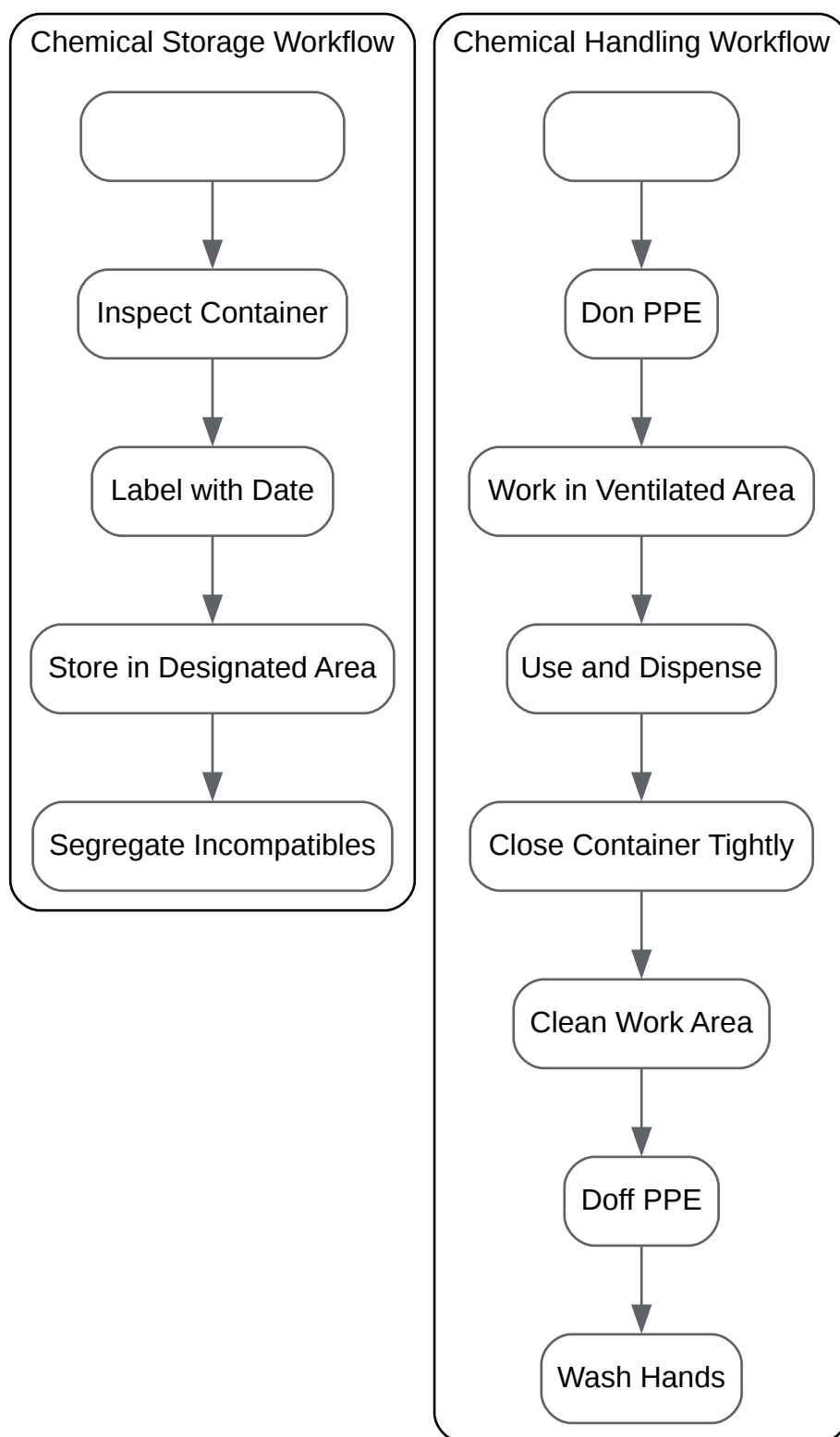
Handling Procedures

- Handle in a well-ventilated area, preferably within a chemical fume hood.[8]

- Avoid contact with skin and eyes.[8]
- Avoid inhalation of vapors or mists.[6]
- Use engineering controls to minimize exposure.
- Wash hands thoroughly after handling.[6]

Storage

- Store in a tightly closed container in a dry and well-ventilated place.[6]
- Keep in a cool place.[6]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[9]



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Figure 1: General workflow for safe chemical storage and handling.

Emergency Procedures

First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[6\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation or a rash occurs.[\[6\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[6\]](#)
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[6\]](#)

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)
- Specific Hazards: No data available.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[\[6\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[\[6\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[6\]](#)
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[\[6\]](#)

Toxicological Information

Studies suggest that Tetrakis(2-hydroxypropyl)ethylenediamine exhibits low acute toxicity.^[6] However, prolonged or repeated exposure may lead to mild irritation of the skin, eyes, and respiratory tract.^[6]

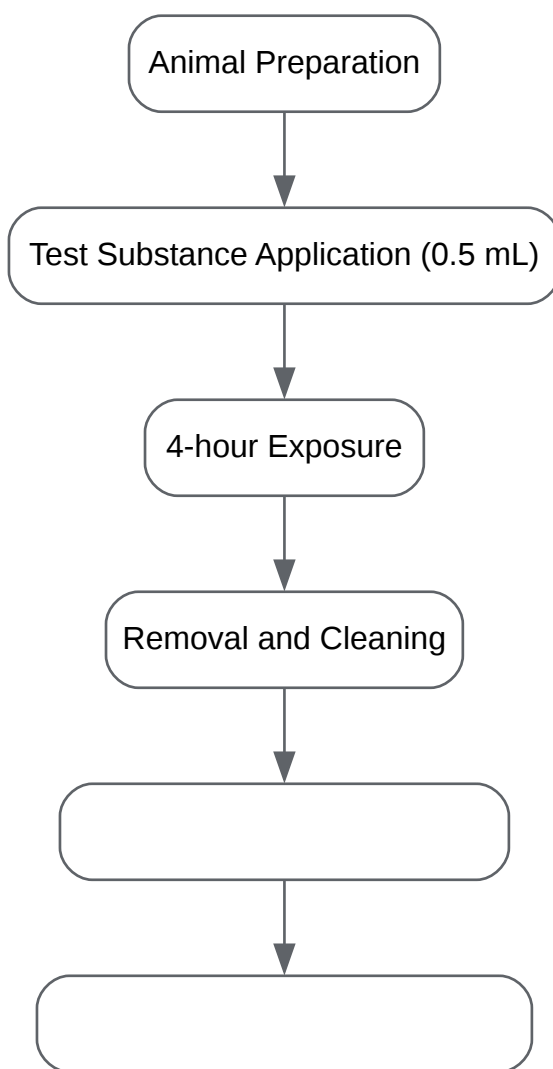
Table 3: Acute Toxicity Data

Route	Species	Test	Value	Reference(s)
Oral	Rat (female)	LD50	2,890 mg/kg	^[6]
Dermal	Rat (male and female)	LD50	> 2,000 mg/kg	^[6]

Experimental Protocol: Acute Dermal Irritation (Representative OECD 404 Method)

This protocol is a representative example based on the OECD 404 guideline for acute dermal irritation testing.

- **Test Animals:** Healthy young adult albino rabbits are used.
- **Preparation:** Approximately 24 hours before the test, fur is removed from a small area (about 6 cm²) of the dorsal skin by clipping.^[10]
- **Application:** A dose of 0.5 mL of the liquid test substance is applied to the prepared skin area. The site is then covered with a gauze patch and semi-occlusive dressing.^[10]
- **Exposure:** The exposure period is 4 hours.^[10]
- **Observation:** After the exposure period, the dressing is removed, and the skin is gently cleansed. The skin is then examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.^[10]
- **Scoring:** Dermal reactions are scored according to a standardized grading system.



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Figure 2: Workflow for an acute dermal irritation study.

Experimental Protocol: Acute Eye Irritation (Representative OECD 405 Method)

This protocol is a representative example based on the OECD 405 guideline for acute eye irritation testing.

- Test Animals: Healthy adult albino rabbits are used.[11]
- Procedure: A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[12]

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The observation period may be extended to 21 days to assess the reversibility of any effects.[\[11\]](#)
- Evaluation: Ocular reactions, including corneal opacity, iritis, and conjunctival redness and chemosis, are scored using a standardized system.[\[7\]](#)

Biological Activity: Immunostimulatory Effects

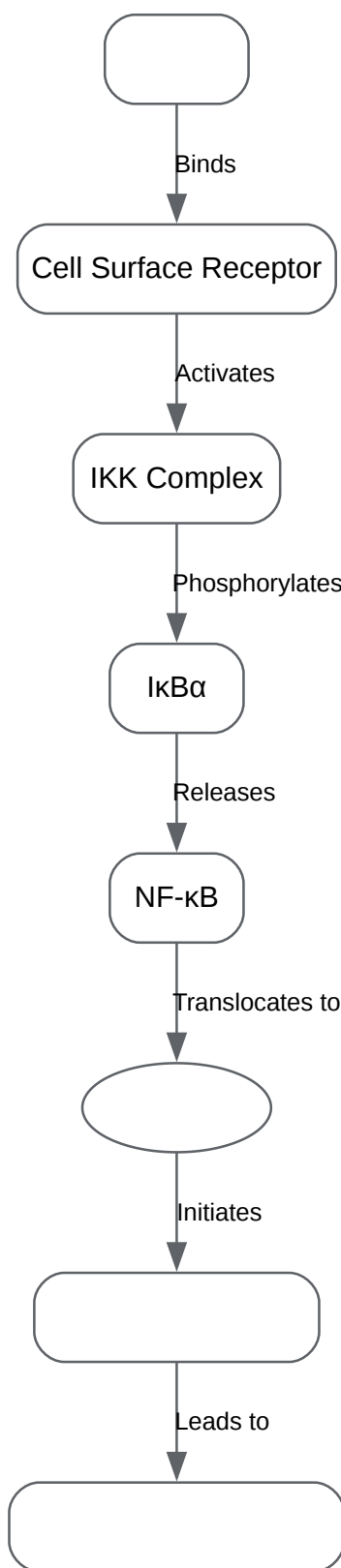
Tetrakis(2-hydroxypropyl)ethylenediamine, under the name Quadrol, has been shown to possess immunostimulant properties, particularly affecting macrophage activity.[\[13\]](#)[\[14\]](#)

Macrophage Activation

- Enhanced Glucose Utilization: Quadrol has been observed to enhance glucose utilization in macrophage cultures in a time and concentration-dependent manner.[\[15\]](#)
- Increased Phagocytosis: In vitro studies have demonstrated that Quadrol induces a time and concentration-dependent increase in the phagocytosis of polystyrene beads by mouse peritoneal macrophages.[\[14\]](#)

Proposed Signaling Pathway: NF- κ B Activation

While the precise signaling pathway of Quadrol-induced macrophage activation has not been fully elucidated, the nuclear factor-kappa B (NF- κ B) pathway is a primary candidate. NF- κ B is a master regulator of the inflammatory and immune responses in macrophages.[\[1\]](#)[\[3\]](#) It is hypothesized that Quadrol, upon interacting with a cell surface receptor, initiates an intracellular signaling cascade that leads to the activation and nuclear translocation of NF- κ B, which in turn upregulates the expression of genes involved in macrophage activation, glucose metabolism, and phagocytosis.



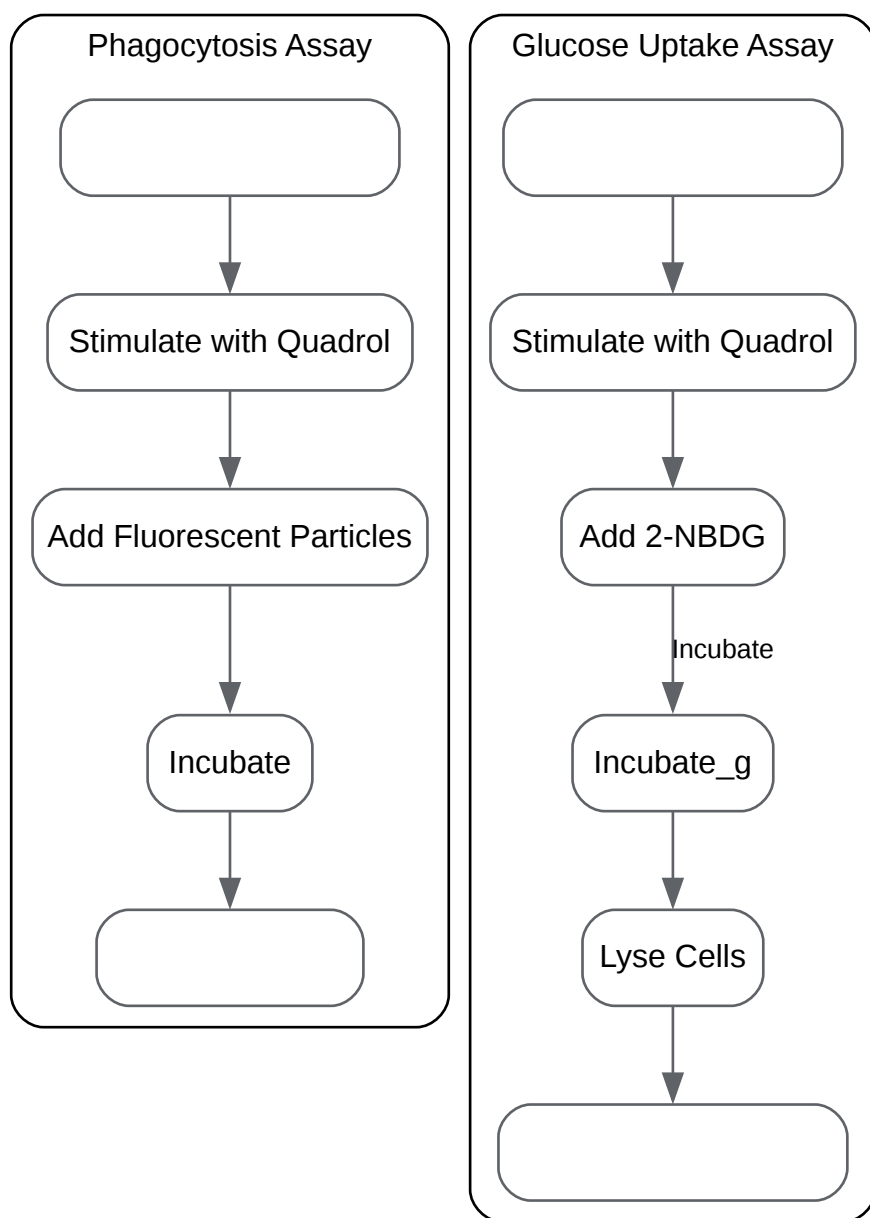
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Figure 3: Proposed NF-κB signaling pathway for Quadrol-induced macrophage activation.

Experimental Protocol: In Vitro Macrophage Stimulation and Phagocytosis Assay (Representative)

This protocol describes a general method for assessing the immunostimulatory effects of a test compound on macrophages.

- Cell Culture: Mouse peritoneal macrophages or a macrophage cell line (e.g., RAW 264.7) are cultured in appropriate media.
- Stimulation: Macrophages are exposed to varying concentrations of Tetrakis(2-hydroxypropyl)ethylenediamine for a defined period (e.g., 4 hours).[\[14\]](#)
- Phagocytosis Assay:
 - Fluorescently labeled polystyrene beads or bacteria (e.g., pHrodo Red E. coli BioParticles) are added to the macrophage cultures.[\[16\]](#)
 - The cells are incubated to allow for phagocytosis.
 - The uptake of the fluorescent particles by macrophages is quantified using flow cytometry or fluorescence microscopy.[\[16\]](#)
- Glucose Utilization Assay:
 - A fluorescent glucose analog (e.g., 2-NBDG) is added to the culture medium.[\[17\]](#)
 - After an incubation period, the cells are washed and lysed.
 - The intracellular fluorescence, which is proportional to glucose uptake, is measured using a fluorometer.[\[17\]](#)



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Figure 4: Experimental workflows for phagocytosis and glucose uptake assays.

Disposal Considerations

- Dispose of waste materials in accordance with local, state, and federal regulations.[6]
- Do not dispose of the chemical down the drain.[6]
- Contaminated packaging should be treated as the product itself.[6]

- Offer surplus and non-recyclable solutions to a licensed disposal company.[6]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[6]
- Incompatible Materials: Strong oxidizing agents, acids, acid chlorides, and acid anhydrides. [9]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and nitrogen oxides (NOx).[6]

This technical guide provides a summary of the available safety and handling information for Tetrakis(2-hydroxypropyl)ethylenediamine. It is essential for all laboratory personnel to review the full Safety Data Sheet (SDS) before working with this chemical and to adhere to all institutional safety protocols.

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